

# Technical Guide: Physicochemical Properties of 4-Fluoro-2,3-dimethylaniline

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## Compound of Interest

Compound Name: 4-Fluoro-2,3-dimethylaniline

Cat. No.: B154601

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Subject: Melting Point of **4-Fluoro-2,3-dimethylaniline**

This technical guide provides a focused overview of the melting point of **4-Fluoro-2,3-dimethylaniline**, a compound of interest in pharmaceutical development. The document outlines its known physical properties and details the standard experimental methodology for melting point determination. Information regarding the boiling point of this specific compound is not readily available in the reviewed literature.

## Physicochemical Data

The melting point is a critical parameter for the identification and purity assessment of a solid compound. The available data for **4-Fluoro-2,3-dimethylaniline** is summarized below.

Parameter	Value	Source
Melting Point	38.0 - 48.0 °C	Thermo Scientific Chemicals
Melting Point	42 - 46 °C	Fisher Scientific

Note: The range in melting points may be attributed to variations in the purity of the samples tested or the specific experimental conditions used.

# Experimental Protocol: Capillary Melting Point Determination

The determination of a compound's melting point is a standard procedure in organic chemistry to assess its purity. The capillary method is a widely accepted and commonly used technique.

[1]

Objective: To determine the temperature range over which a solid sample transitions to a liquid state. Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depressed and broader melting range.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or digital equivalent)
- Capillary tubes (sealed at one end)
- Sample of **4-Fluoro-2,3-dimethylaniline** (must be dry and finely powdered)
- Mortar and pestle (for grinding the sample, if necessary)
- Spatula
- Long glass tube (for packing)

Procedure:

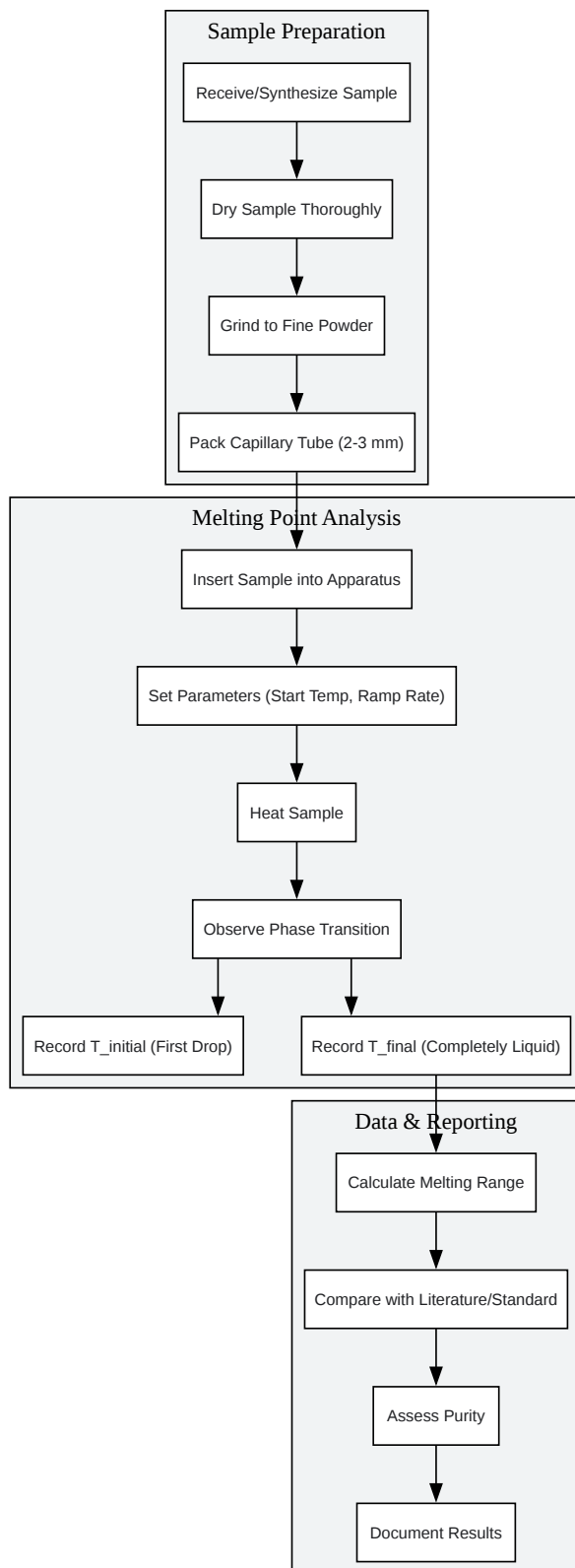
- Sample Preparation:
  - Ensure the **4-Fluoro-2,3-dimethylaniline** sample is completely dry, as moisture can act as an impurity and affect the melting point.[2]
  - If the sample is not a fine powder, gently grind it using a mortar and pestle.
  - Introduce a small amount of the powdered sample into the open end of a capillary tube.[3]
  - To pack the sample at the bottom of the tube, tap the sealed end gently on a hard surface or drop the tube through a long vertical glass tube.[2] The packed sample height should be

approximately 2-3 mm.<sup>[2][4]</sup>

- Instrument Setup (for a digital apparatus):
  - Turn on the melting point apparatus.
  - Set a starting temperature that is approximately 15-20°C below the expected melting point.<sup>[2][5]</sup>
  - Set the heating ramp rate. For a preliminary, rapid determination, a faster rate can be used. For an accurate measurement, a slow ramp rate of 1-2°C per minute is recommended.<sup>[4]</sup>
  - Set an end temperature that is above the expected melting point.
- Measurement:
  - Insert the packed capillary tube into the heating block of the apparatus.<sup>[2]</sup>
  - Begin heating. If conducting a preliminary run, heat rapidly to find an approximate melting range.
  - For an accurate measurement, allow the apparatus to cool below the approximate melting point and begin a new run with a fresh sample, using the slow heating rate (1-2°C/min) as the temperature approaches the expected melting point.<sup>[4]</sup>
  - Observe the sample through the magnifying eyepiece.
  - Record the temperature at which the first drop of liquid appears (the onset of melting).<sup>[4]</sup>
  - Continue observing and record the temperature at which the entire sample has completely melted into a clear liquid.<sup>[4]</sup>
  - The recorded values constitute the melting point range.
  - It is good practice to perform at least two careful determinations to ensure consistency.

## Logical Workflow

The following diagram illustrates the standard workflow for the determination and reporting of the melting point for a solid chemical sample.



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Caption: Workflow for Melting Point Determination.

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 4-Fluoro-2,3-dimethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b154601#melting-point-and-boiling-point-of-4-fluoro-2-3-dimethylaniline>]

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